

A Researcher's Guide to RepSox: Assessing Purity and Quality from Different Suppliers

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Compound of Interest

Compound Name: RepSox

Cat. No.: B1680525

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For researchers in stem cell biology, regenerative medicine, and drug development, the small molecule **RepSox** is a critical tool for manipulating the TGF- β signaling pathway. As a potent and selective inhibitor of the TGF- β type I receptor (TGF β RI/ALK5), its quality and purity are paramount for reproducible and reliable experimental outcomes. This guide provides an objective comparison of **RepSox** from various suppliers, supported by experimental data and detailed protocols to aid researchers in making informed purchasing decisions.

Comparative Analysis of RepSox Specifications

The purity and biological activity of **RepSox** can vary between suppliers, potentially impacting experimental results. Below is a summary of key quality control parameters and reported biological activity from several common vendors.

Supplier	Purity Specification	Method	Biological Activity (IC50)
Tocris Bioscience	≥99%	HPLC	4 nM (TGF-βRI autophosphorylation), 23 nM (binding)
R&D Systems	-	-	4 nM (TGF-βRI autophosphorylation), 23 nM (binding)
STEMCELL Technologies	≥98% [1] [2]	-	4 nM (ALK5 autophosphorylation), 18 nM (cellular assay), 23 nM (binding) [1] [2]
Selleck Chemicals	-	NMR & HPLC [3]	4 nM (ALK5 autophosphorylation), 23 nM (ATP binding) [3]
Axon Medchem	-	-	4 nM (ALK5 autophosphorylation), 23 nM (ALK5 binding) [4]
Hello Bio	-	-	4 nM (TGF-βRI autophosphorylation), 23 nM (binding) [5]
APExBIO	-	-	23 nM (TGFβR-1) [6]
MilliporeSigma	>95%	LCMS	4 nM (ALK5 autophosphorylation) [7]

Note: "-" indicates data not readily available on the supplier's public documentation.

Experimental Protocols for Quality Assessment

To independently verify the purity and functional quality of **RepSox** from different suppliers, researchers can perform the following key experiments.

Purity Assessment by High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS)

Objective: To determine the chemical purity of the **RepSox** compound.

Methodology:

- **Sample Preparation:** Dissolve the **RepSox** powder from each supplier in a suitable solvent such as DMSO to a final concentration of 1 mg/mL.
- **HPLC Separation:** Inject the samples onto a C18 reverse-phase HPLC column. Use a gradient of acetonitrile in water (both with 0.1% formic acid) to separate the components.
- **Mass Spectrometry Detection:** Analyze the eluent by mass spectrometry to identify the parent compound by its mass-to-charge ratio (m/z) and to detect any impurities.
- **Data Analysis:** Integrate the peak areas from the HPLC chromatogram to calculate the percentage purity of **RepSox**.

Functional Assessment: Inhibition of TGF- β -induced Smad2/3 Phosphorylation

Objective: To evaluate the biological activity of **RepSox** by measuring its ability to inhibit the TGF- β signaling pathway.

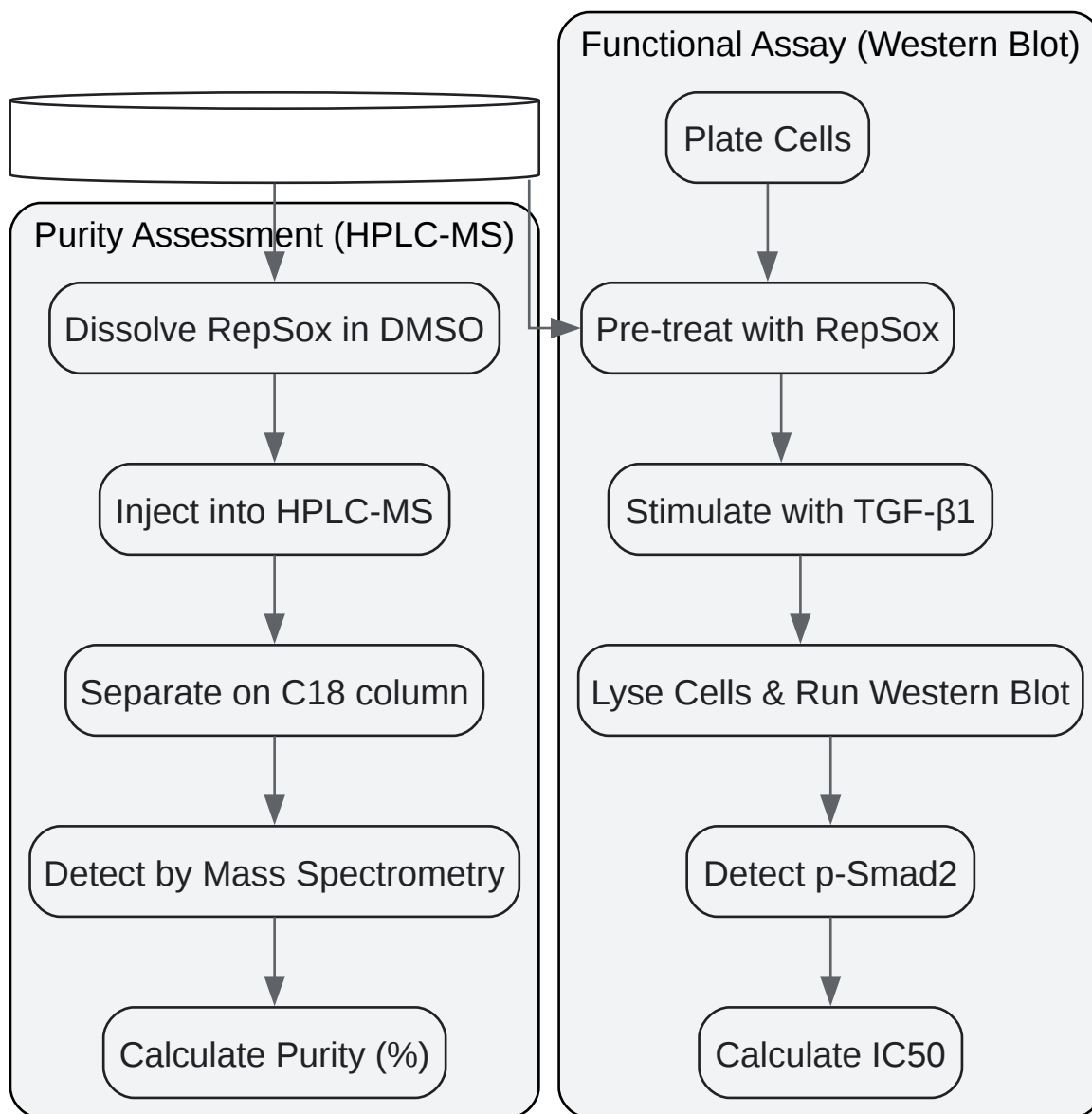
Methodology:

- **Cell Culture:** Plate a suitable cell line (e.g., HaCaT, A549, or primary fibroblasts) in a multi-well plate and culture overnight.
- **RepSox Treatment:** Pre-treat the cells with a serial dilution of **RepSox** from each supplier for 1-2 hours. Include a vehicle control (DMSO).

- TGF- β Stimulation: Add a recombinant TGF- β 1 ligand to the culture medium to a final concentration of 1-5 ng/mL and incubate for 30-60 minutes.
- Cell Lysis and Western Blotting: Lyse the cells and perform a Western blot analysis to detect the levels of phosphorylated Smad2 (p-Smad2) and total Smad2.
- Data Analysis: Quantify the band intensities and calculate the IC50 value for each supplier's **RepSox**, which represents the concentration required to inhibit 50% of the TGF- β -induced Smad2 phosphorylation.

Visualizing Experimental Workflows and Signaling Pathways

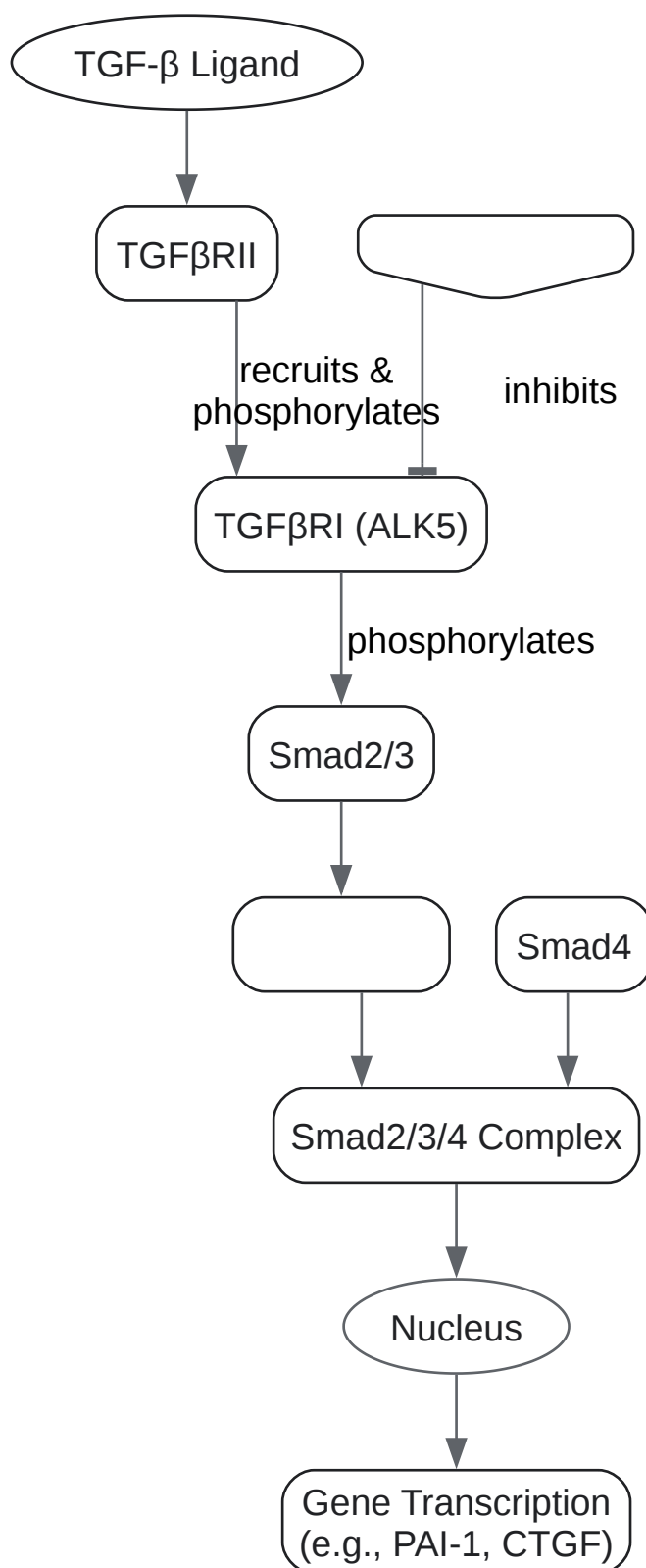
To better understand the experimental processes and the mechanism of action of **RepSox**, the following diagrams have been generated.



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Caption: Workflow for assessing **RepSox** purity and functional activity.

The following diagram illustrates the canonical TGF-β signaling pathway and the point of inhibition by **RepSox**.



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Caption: TGF- β signaling pathway with **RepSox** inhibition point.

Conclusion

While many suppliers offer **RepSox** with high nominal purity, it is crucial for researchers to consider that biological activity can differ. For critical applications, especially those in drug development and clinical research, independent validation of purity and functional activity is strongly recommended. The protocols and comparative data presented in this guide offer a framework for making an evidence-based selection of a **RepSox** supplier, ultimately contributing to more robust and reproducible scientific findings.

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